

Dihydroajugapitin literature review and historical context

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Compound of Interest

Compound Name: Dihydroajugapitin

Cat. No.: B15596084

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Dihydroajugapitin: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydroajugapitin is a naturally occurring neo-clerodane diterpenoid that has garnered interest within the scientific community for its diverse biological activities. This technical guide provides a comprehensive review of the existing literature on **Dihydroajugapitin**, focusing on its historical context, chemical properties, biological activities with associated quantitative data, and detailed experimental methodologies.

Historical Context

The systematic investigation of the genus *Ajuga* has led to the discovery of a wide array of bioactive neo-clerodane diterpenoids. While the precise first isolation and characterization of **Dihydroajugapitin** is not readily available in publicly accessible literature, its presence has been identified in several species of the *Ajuga* genus, including *Ajuga iva* and *Ajuga bracteosa*. Research into the chemical constituents of these plants, often driven by their use in traditional medicine, has paved the way for the identification of compounds like **Dihydroajugapitin**.

Chemical Properties and Structure

Dihydroajugapitin is a complex diterpenoid with the chemical formula $C_{29}H_{44}O_{10}$ and a molecular weight of 552.7 g/mol . Its intricate structure features a neo-clerodane skeleton, characterized by a decalin core and various oxygen-containing functional groups. The systematic IUPAC name for **Dihydroajugapitin** is [(1R,2S,3R,4aR,5S,6R,8S,8aR)-5-[(3aR,5S,6aS)-2,3,3a,4,5,6a-hexahydrofuro[2,3-b]furan-5-yl]-8-acetyloxy-8a-(acetyloxymethyl)-3-hydroxy-5,6-dimethylspiro[3,4,4a,6,7,8-hexahydro-2H-naphthalene-1,2'-oxirane]-2-yl] (2S)-2-methylbutanoate.

Table 1: Physicochemical Properties of **Dihydroajugapitin**

Property	Value	Source
Molecular Formula	$C_{29}H_{44}O_{10}$	PubChem
Molecular Weight	552.7 g/mol	PubChem
IUPAC Name	[(1R,2S,3R,4aR,5S,6R,8S,8aR)-5-[(3aR,5S,6aS)-2,3,3a,4,5,6a-hexahydrofuro[2,3-b]furan-5-yl]-8-acetyloxy-8a-(acetyloxymethyl)-3-hydroxy-5,6-dimethylspiro[3,4,4a,6,7,8-hexahydro-2H-naphthalene-1,2'-oxirane]-2-yl] (2S)-2-methylbutanoate	PubChem

Biological Activities and Quantitative Data

Dihydroajugapitin has demonstrated notable biological activities, particularly as an antifeedant and an antibacterial agent.

Antifeedant Activity

Studies have shown that 14,15-**Dihydroajugapitin** exhibits significant antifeedant properties against various insect pests.

Table 2: Antifeedant Activity of 14,15-**Dihydroajugapitin**

Pest Species	Bioassay Type	Concentration	Activity Metric	Result	Source
Spodoptera littoralis	Leaf Disc Choice Test	10 ppm	Antifeedant Index (AI)	100%	Not specified
Spodoptera littoralis	Leaf Disc Choice Test	0.1 ppm	Activity Threshold	-	Not specified
Spodoptera frugiperda	Not specified	Not specified	Not specified	Active	Not specified

Antibacterial Activity

14,15-Dihydroajugapitin, isolated from the aerial parts of *Ajuga bracteosa*, has been evaluated for its antibacterial effects against human pathogenic bacteria.

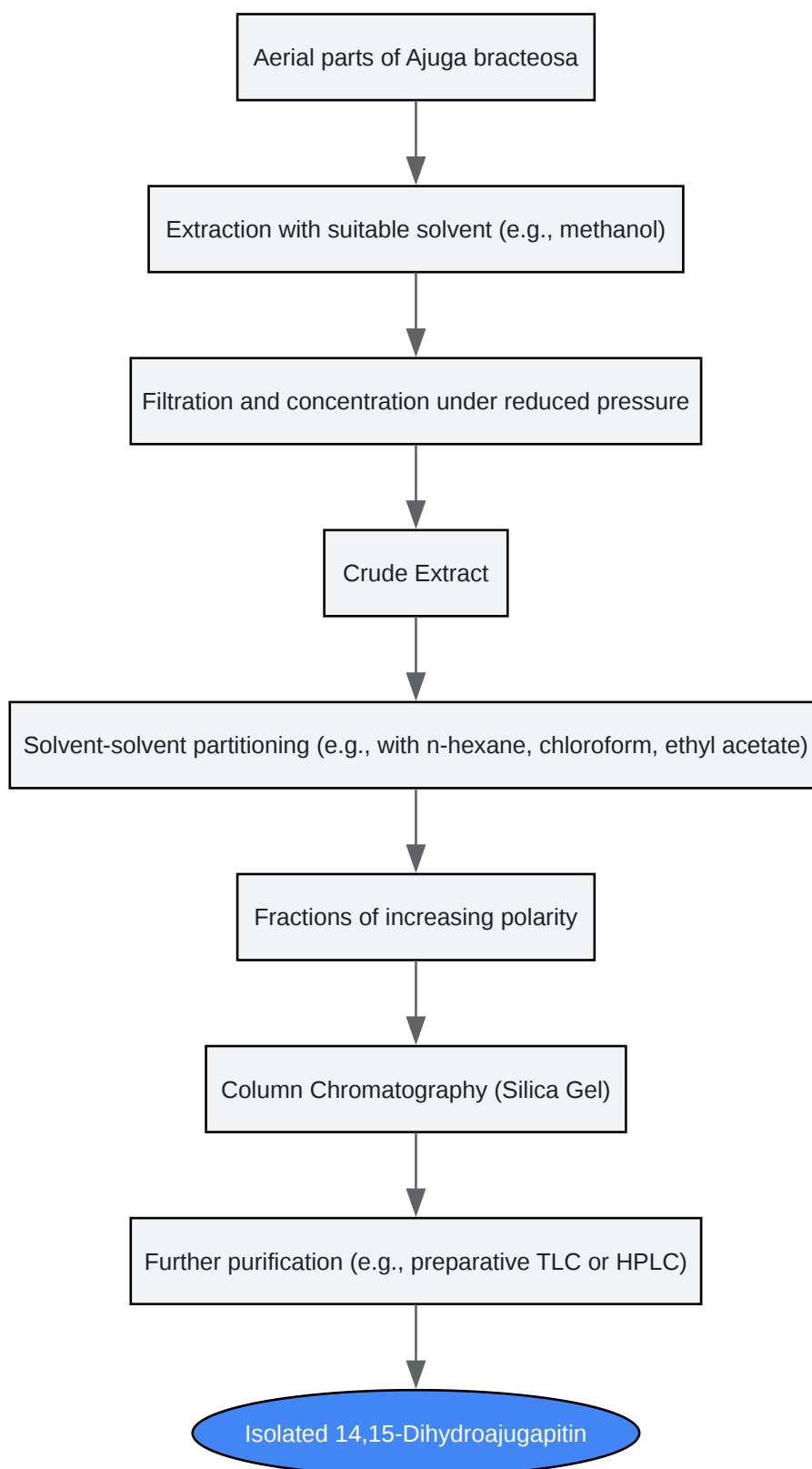
Table 3: Antibacterial Activity of 14,15-Dihydroajugapitin

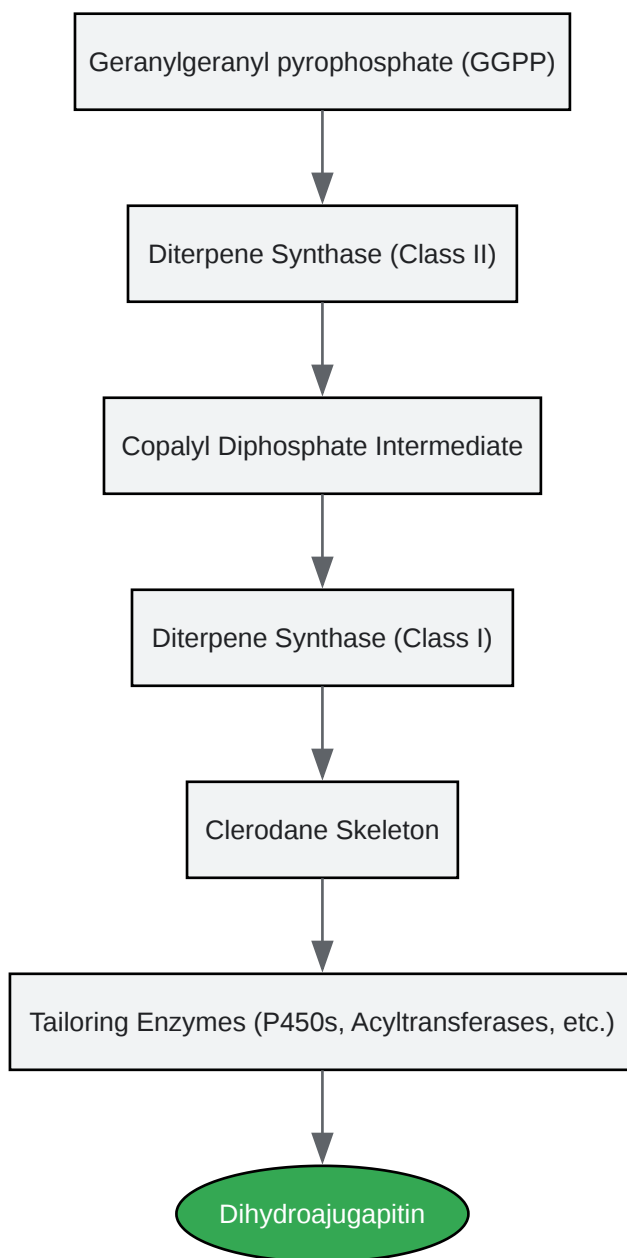
Bacterial Strain	Method	Zone of Inhibition (mm)	Minimum Inhibitory Concentration (MIC) (µg/mL)	Source
Escherichia coli	Agar Well Diffusion	25.0 ± 1.4	500-1000	Ganaie et al., 2017

Experimental Protocols

Isolation of 14,15-Dihydroajugapitin from *Ajuga bracteosa***

A detailed experimental protocol for the isolation of 14,15-Dihydroajugapitin is crucial for its further study. The following is a generalized workflow based on common phytochemical isolation techniques.





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